

Proper Disposal Procedures for H-Asp-OMe (L-Aspartic acid α -methyl ester)

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Compound of Interest

Compound Name: H-Asp-OMe

Cat. No.: B555706

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This document provides essential safety and logistical information for the proper disposal of **H-Asp-OMe** (L-Aspartic acid α -methyl ester), a common reagent in peptide synthesis and related research.

Safety and Handling

Before disposal, it is crucial to handle **H-Asp-OMe** with appropriate safety measures. This compound and its derivatives may be harmful if swallowed, cause skin irritation, and lead to serious eye irritation.^[1] Inhalation of dust may also cause respiratory irritation.^[1]

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles are essential.^{[2][3]}
- Hand Protection: Wear protective gloves.^{[1][2][3]}
- Respiratory Protection: In case of dust formation, use a NIOSH-approved respirator.^{[2][3]}
- Protective Clothing: A lab coat should be worn.^[2]

Storage: Store the compound in a dry, cool, and well-ventilated place.^{[2][4]} Keep the container tightly closed and away from heat or ignition sources.^{[2][5]}

Quantitative Data

The following table summarizes key quantitative data for **H-Asp-OMe** and related compounds. This information is critical for assessing potential hazards and planning disposal strategies.

Property	H-Asp(OMe)-OH·HCl	H-Asp(OMe)-OMe HCl	Aspartame
CAS Number	16856-13-6[6]	32213-95-9[1][7]	22839-47-0[8]
Molecular Formula	C5H10ClNO4[6]	C6H12ClNO4[1]	C14H18N2O5[4]
Molecular Weight	183.6 g/mol [9]	197.62 g/mol [1]	294.31 g/mol [2]
Melting Point	191-193°C[6]	Not Available	248 - 250°C[4]
Flash Point	136.3°C[6]	Not Available	Not Available[2][4]
Vapor Pressure	Not Available	Not Available	2.84X10 ⁻¹¹ mm Hg at 25°C[4]

Disposal Procedures

Proper disposal of **H-Asp-OMe** is essential to prevent environmental contamination and ensure laboratory safety. The primary method of disposal is through a licensed waste disposal company.[3][4]

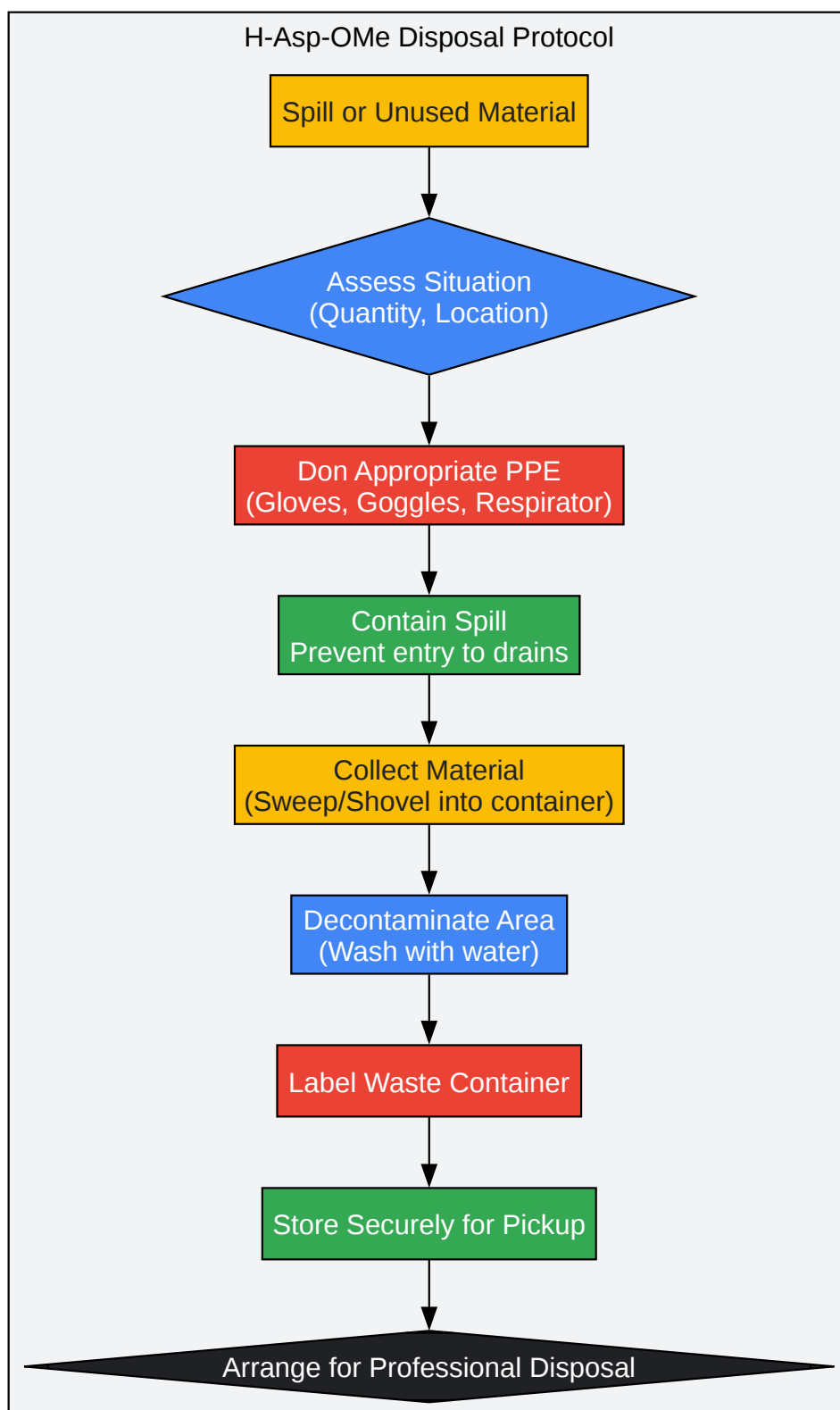
Experimental Protocol for Spill Cleanup and Disposal:

- Evacuate and Ventilate: In case of a spill, evacuate unnecessary personnel from the area and ensure adequate ventilation.[4][5]
- Containment: Prevent the spilled material from entering drains or waterways.[4][5]
- Personal Protective Equipment: Before cleaning, equip yourself with the appropriate PPE as listed above.
- Cleanup:

- For small spills, use appropriate tools to carefully sweep or shovel the solid material into a suitable container for hazardous waste disposal.^[2] Avoid generating dust.^[5]
- For large spills, use a shovel to place the material into a convenient waste disposal container.^[2]
- Decontamination: After the material has been collected, clean the contaminated surface by spreading water and dispose of the cleaning materials in accordance with local and regional authority requirements.^[2]
- Waste Container: Label the waste container clearly with the contents.
- Final Disposal: Dispose of the container with the collected waste through a licensed and specialist waste disposal company.^[3]^[4] Do not attempt to dispose of it through the regular trash or sanitary sewer system.

Disposal Workflow

The following diagram illustrates the step-by-step workflow for the proper disposal of **H-Asp-OMe**.



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H-Asp-OMe Disposal Workflow

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